

# 4-tert-Butylbenzaldehyde safety data sheet (SDS) information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Butylbenzaldehyde

Cat. No.: B075662

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An In-depth Technical Guide to the Safety of 4-tert-Butylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for 4-tert-Butylbenzaldehyde, compiled from Safety Data Sheets (SDS) and toxicological resources. It is intended to inform researchers, scientists, and drug development professionals on the potential hazards, handling procedures, and emergency protocols associated with this chemical.

## Chemical and Physical Properties

4-tert-Butylbenzaldehyde is a colorless to pale yellow liquid.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below.





Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O	[2]
Molecular Weight	162.23 g/mol	[2][3]
CAS Number	939-97-9	[2][4]
EC Number	213-367-9	[5][6]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	130 °C at 25 mmHg (33 hPa)	[2][5][7]
Density	0.97 g/mL at 25 °C	[2][5][7]
Flash Point	101 °C (213.8 °F) - closed cup	[5][6]
Solubility in Water	Soluble	[4][8]
log Pow (Octanol/Water Partition Coefficient)	3.1 at 25 °C (77 °F)	[7]
Refractive Index	n <sub>20</sub> /D 1.53	[2][5]

## Hazard Identification and GHS Classification

4-tert-Butylbenzaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity, skin sensitization, and suspected reproductive toxicity.[3][7] It is also very toxic to aquatic life.[3][9]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

GHS Pictograms:

-  alt text
-  alt text
-  alt text
-  alt text

Signal Word: Danger<sup>[3]</sup><sup>[5]</sup>

## Toxicological Information

The toxicological profile of 4-tert-Butylbenzaldehyde has been evaluated through various studies. A summary of the key findings is presented below.

Toxicological Endpoint	Species	Route	Result	Guideline
Acute Oral Toxicity (LD50)	Rat (male and female)	Oral	50.6 mg/kg	OECD Test Guideline 401
Acute Dermal Toxicity (LD50)	Rat	Dermal	> 2,000 mg/kg	-
Skin Corrosion/Irritation	Rabbit	Dermal	No skin irritation (24 h)	OECD Test Guideline 404
Serious Eye Damage/Eye Irritation	Rabbit	Ocular	No eye irritation	OECD Test Guideline 405
Germ Cell Mutagenicity	S. typhimurium	-	Negative (Ames test)	-
Reproductive Toxicity	-	-	Suspected of damaging fertility.	<a href="#">[7]</a> <a href="#">[9]</a>

## Mechanism of Reproductive Toxicity

While the specific signaling pathways for 4-tert-butylbenzaldehyde-induced reproductive toxicity are not fully elucidated in the available literature, research on structurally similar compounds, such as those metabolized to para-tert-butyl-benzoic acid (p-TBBA), suggests a potential mechanism. Studies on p-TBBA indicate that it can disrupt spermatogenesis, particularly in the later stages.[\[10\]](#) This toxicity is associated with the formation of CoA-conjugates, which can interfere with lipid balance and other CoA-dependent pathways crucial for energy production and redox systems within the testes.[\[10\]](#) It is plausible that 4-tert-butylbenzaldehyde may undergo metabolism to a similar benzoic acid derivative, thereby exerting its reproductive toxicity through a comparable mechanism. However, further research is required to confirm this hypothesis for 4-tert-butylbenzaldehyde itself.

## Experimental Protocols

The toxicological data presented above are based on standardized OECD test guidelines. The methodologies for these key experiments are detailed below.

## OECD Test Guideline 401: Acute Oral Toxicity

This guideline outlines the procedure for determining the acute oral toxicity of a substance.<sup>[7]</sup>  
<sup>[11]</sup><sup>[12]</sup>

**Principle:** The test substance is administered in graduated doses to groups of experimental animals, with one dose per group.<sup>[7]</sup> Observations of effects and mortality are made. Animals that die during the test are necropsied, and at the conclusion of the test, surviving animals are sacrificed and also necropsied.<sup>[7]</sup>

### Methodology:

- **Test Animals:** Healthy young adult rodents (typically rats) are used.<sup>[7]</sup> Animals are acclimatized to laboratory conditions for at least 5 days prior to the test.<sup>[7]</sup>
- **Fasting:** Animals are fasted before the administration of the test substance (e.g., overnight for rats).<sup>[7]</sup>
- **Administration:** The test substance is administered orally by gavage in a single dose.<sup>[7]</sup> If a single dose is not feasible, it can be given in smaller fractions over a period not exceeding 24 hours.<sup>[7]</sup>
- **Dosage:** At least 5 rodents are used per dose level, all of the same sex.<sup>[7]</sup> The doses are chosen based on a range-finding test.<sup>[7]</sup>
- **Observation Period:** Animals are observed for a period of at least 14 days.<sup>[13]</sup>
- **Observations:** Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Attention is directed to observations of tremors, convulsions, salivation, diarrhea, lethargy, sleep, and coma.
- **Necropsy:** All animals (those that die during the test and survivors at the end) are subjected to a gross necropsy.

## OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline is used to assess the potential of a substance to cause skin irritation or corrosion.[\[1\]](#)[\[8\]](#)[\[13\]](#)

Principle: The test substance is applied in a single dose to a small area of the skin of an experimental animal.[\[13\]](#) Untreated skin areas serve as a control. The degree of irritation is scored at specified intervals.[\[13\]](#)

Methodology:

- Test Animal: The albino rabbit is the preferred species.[\[13\]](#)
- Preparation: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
- Application: A dose of 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to a small area of the skin (approximately 6 cm<sup>2</sup>).[\[13\]](#)
- Exposure: The exposure period is 4 hours.[\[13\]](#) After exposure, the residual test substance is removed.[\[13\]](#)
- Observation Period: The skin is examined for erythema and edema, and the responses are scored at 1, 24, 48, and 72 hours after patch removal. The observation period can be extended up to 14 days if the responses persist.[\[13\]](#)

## OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline evaluates the potential of a substance to cause eye irritation or corrosion.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#)[\[14\]](#)

Principle: The test substance is applied in a single dose to one of the eyes of an experimental animal; the untreated eye serves as a control.[\[5\]](#)[\[14\]](#) The degree of eye irritation/corrosion is evaluated by scoring lesions of the cornea, iris, and conjunctiva at specific intervals.[\[5\]](#)[\[9\]](#)

Methodology:

- Test Animal: Healthy young adult albino rabbits are used.[\[14\]](#)
- Anesthesia: The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[\[3\]](#)[\[9\]](#)
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye.[\[4\]](#)
- Observation Period: The eyes are examined at 1, 24, 48, and 72 hours after application of the test substance.[\[4\]](#) The duration of the study should be sufficient to evaluate the reversibility of the effects.[\[3\]](#)[\[14\]](#)
- Scoring: Ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) are scored.[\[5\]](#)

## OECD Test Guideline 107: Partition Coefficient (n-octanol/water)

This guideline describes the shake flask method for determining the octanol/water partition coefficient (Pow).[\[6\]](#)[\[15\]](#)[\[16\]](#)

Principle: The partition coefficient is the ratio of the equilibrium concentrations of a dissolved substance in a two-phase system of two largely immiscible solvents, in this case, n-octanol and water.[\[6\]](#)[\[16\]](#)

Methodology:

- Temperature: The test is conducted at a constant temperature between 20 and 25 °C.[\[6\]](#)[\[16\]](#)
- Procedure: Accurately measured amounts of n-octanol, water, and the test substance are placed in a vessel.[\[6\]](#) The mixture is shaken until equilibrium is reached.[\[16\]](#)
- Phase Separation: The two phases are separated, typically by centrifugation.[\[6\]](#)[\[16\]](#)
- Analysis: The concentration of the test substance in each phase is determined using an appropriate analytical method (e.g., photometry, gas chromatography, or HPLC).[\[6\]](#)[\[16\]](#)

- Calculation: The Pow is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The result is usually expressed as its logarithm to base ten (log Pow).[6]

## Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Aspect	Recommendation
Handling	Avoid contact with skin and eyes. Avoid inhalation of vapor or mist.[9] Use personal protective equipment. Ensure adequate ventilation.[9]
Storage	Keep container tightly closed in a dry and well-ventilated place.[9] Containers that are opened must be carefully resealed and kept upright to prevent leakage. Store in a cool place.[9] Store locked up.[7]
Incompatibilities	Strong oxidizing agents.

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.



Control Parameter	Recommendation
Engineering Controls	Handle in accordance with good industrial hygiene and safety practice. <sup>[7]</sup> Use in a well-ventilated area.
Eye/Face Protection	Wear safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Handle with gloves. <sup>[7]</sup> Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. <sup>[7]</sup>
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.
Hygiene Measures	Immediately change contaminated clothing. Apply preventive skin protection. Wash hands and face after working with the substance. <sup>[7]</sup>

## First-Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First-Aid Measure
If Swallowed	Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[7]
If on Skin	Take off immediately all contaminated clothing. Wash with plenty of soap and water.[7] If skin irritation or rash occurs, get medical advice/attention.[7]
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[9]
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[13]

## Fire-Fighting Measures

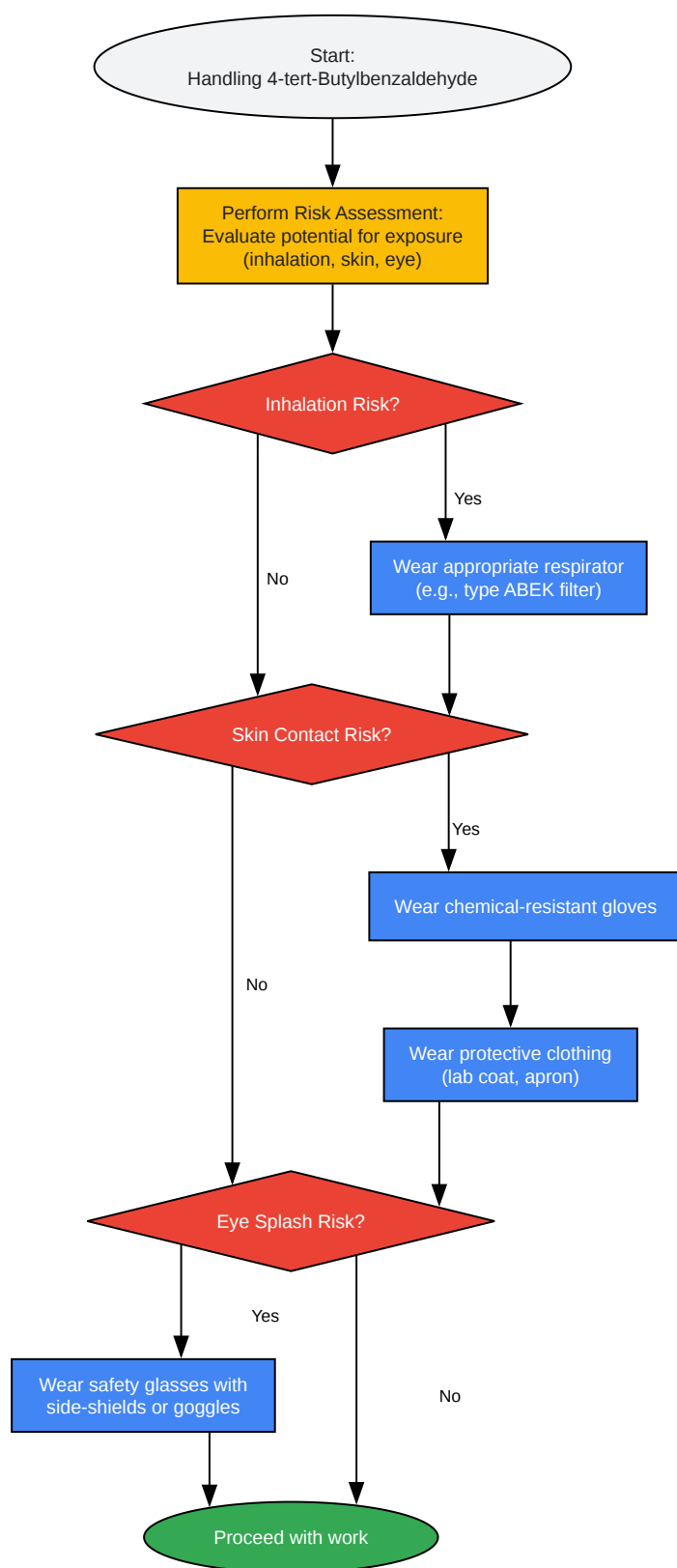
Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
Special Hazards	Carbon oxides.
Firefighter Protection	Wear self-contained breathing apparatus for firefighting if necessary.[9]

## Accidental Release Measures

Aspect	Recommendation
Personal Precautions	Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. <a href="#">[9]</a>
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided. <a href="#">[9]</a>
Containment and Cleaning	Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal. <a href="#">[9]</a>

## Visualizations

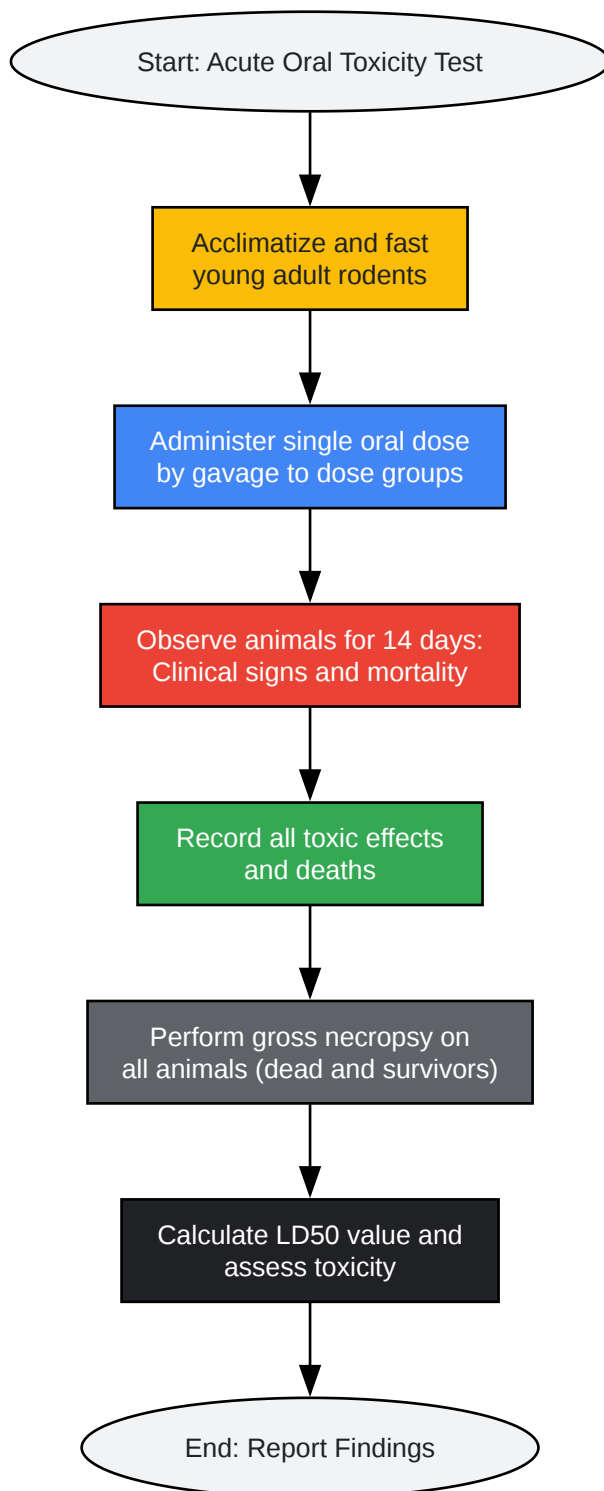
### Logical Relationship: Personal Protective Equipment (PPE) Selection



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Caption: PPE selection workflow for handling 4-tert-Butylbenzaldehyde.

## Experimental Workflow: Acute Oral Toxicity (OECD 401)



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Caption: Workflow for an acute oral toxicity study following OECD Guideline 401.

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- To cite this document: BenchChem. [4-tert-Butylbenzaldehyde safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075662#4-tert-butylbenzaldehyde-safety-data-sheet-sds-information]

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